

Technical Support Center: Prosolvin (Luprostiol/Dinoprost)

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Compound of Interest

Compound Name: *Prosolvin*

Cat. No.: *B1675510*

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Disclaimer: This information is intended for researchers, scientists, and drug development professionals in a veterinary and experimental context. **Prosolvin** is a potent pharmaceutical agent and should only be handled and administered by qualified personnel. The information provided here is for educational purposes and is not a substitute for professional veterinary or medical advice.

Critical Safety Notice: Prosolvin and Pregnancy

Prosolvin contains luprostiol or dinoprost, which are synthetic analogues of Prostaglandin F2 α (PGF2 α).^{[1][2]} The primary function of PGF2 α is to induce luteolysis—the breakdown of the corpus luteum—and stimulate strong uterine contractions.^{[3][4]} The corpus luteum is essential for producing progesterone, the hormone that maintains pregnancy.^{[4][5]}

Therefore, the administration of **Prosolvin** during a viable pregnancy is contraindicated unless the explicit goal is the induction of abortion or parturition.^{[6][7]} It is an abortifacient and cannot be used to support or maintain pregnancy.^{[8][9]} Any use of this product must be based on a clear understanding of its luteolytic and oxytocic properties.

Frequently Asked Questions (FAQs)

Q1: What is the primary mechanism of action for **Prosolvin**?

Prosolvin is a potent synthetic analogue of the natural prostaglandin PGF2 α .^[1] Its primary action is to cause luteolysis, which is the regression of the corpus luteum (CL).^[6] This action

leads to a rapid decline in progesterone levels.[4] In the absence of progesterone, uterine contractions are initiated, and the animal will typically return to estrus if not pregnant, or abort if pregnant.[3]

Q2: What are the approved and experimental applications of **Prosolvin** in animal research and reproduction?

Prosolvin is used in veterinary medicine and research for several reproductive applications, including:

- Estrus Synchronization: By causing luteolysis, **Prosolvin** can bring a group of cyclic animals into heat at roughly the same time.[6][10][11] This is widely used in cattle and horses to manage breeding schedules.[12][13]
- Induction of Parturition: In cattle, pigs, and mares, **Prosolvin** can be used to induce labor at or near the end of the normal gestation period.[6][7][14]
- Induction of Abortion: **Prosolvin** is used to terminate pregnancies resulting from mismating or for therapeutic reasons, such as in the case of fetal mummification.[6][9][12]
- Treatment of Uterine Conditions: It is used to treat conditions like pyometra and chronic endometritis by inducing estrus, which helps expel uterine contents.[6][12]
- Management of "Silent Heat" or Anestrus: In cases where a persistent corpus luteum is preventing an animal from cycling, **Prosolvin** can be used to resolve the CL and allow the animal to return to estrus.[6][12]

Q3: What are the critical contraindications for **Prosolvin** administration?

Prosolvin should not be administered under the following circumstances:

- In pregnant animals where the intention is to maintain the pregnancy.[4][6][7]
- In animals with known hypersensitivity to prostaglandins.[4][15]
- In animals with acute or subacute disorders of the cardiovascular or respiratory systems, as PGF2 α can cause bronchospasm and affect blood pressure.[8]

- Intravenous injection is generally not recommended.[6][7]

Q4: What are the potential side effects associated with **Prosolvin**, and how can they be managed?

Side effects are generally mild and transient but can include:

- In Horses: Sweating and slight respiratory effects have been reported. Diarrhea and mild colic may also occur.[6][7]
- In Cattle: Abdominal discomfort may be observed.[6][7]
- General: Increased heart rate and restlessness can occur.

Management of side effects typically involves observation, as they usually resolve without intervention. Ensuring correct dosage and administration route (deep intramuscular injection) is critical to minimizing adverse reactions.[7]

Q5: How soon after administration does **Prosolvin** take effect?

The onset of action is rapid. Luteolysis and the subsequent drop in progesterone begin shortly after injection.

- Estrus: In cattle and heifers, estrus typically occurs 2-4 days after treatment.[6] In mares, estrus is expected within 5 days.[6]
- Parturition: In cattle treated after day 270 of gestation, calving is expected within 3 days.[6] In pigs treated on or after day 113, farrowing normally follows within 48 hours.[6][7]
- Abortion: Following administration, abortion usually occurs within 7 days.[6]

Troubleshooting Guide

Issue/Observation	Potential Cause	Recommended Action
No response to treatment (animal does not come into estrus)	The animal was in a refractory period (the first 4-5 days post-ovulation) when the corpus luteum is not yet mature enough to respond to PGF2 α .	Confirm the stage of the estrous cycle via rectal palpation or ultrasound before treatment. A second injection 10-12 days after the first can be used for synchronization protocols to ensure all animals respond.[6]
The animal is not cycling (anestrus due to nutrition, disease, or other factors).	Perform a thorough reproductive examination to determine the cause of anestrus. Prosolvin is only effective if a functional corpus luteum is present.[6]	
Higher than expected incidence of retained fetal membranes	This can occur with early induction of parturition in cattle.[6][7]	Avoid inducing parturition too early. Ensure the gestation date is accurately known. Provide supportive care for animals that retain their placenta.
Reduced viability of piglets	Parturition was induced more than 48 hours before the predicted farrowing date.	Do not administer Prosolvin more than 2 days before the expected parturition date in swine.[6][7]
Severe adverse reaction (e.g., severe colic, respiratory distress)	Possible overdose or accidental intravenous administration.	This is rare. Provide immediate symptomatic and supportive veterinary care. Re-confirm dosage calculations and administration technique.

Data Presentation: Dosage and Timing

The following table summarizes typical dosages and expected outcomes for **Prosolvín** (Luprostiol/Dinoprost) in various applications. Always consult the specific product label for exact dosages and instructions.

Species & Application	Recommended Dose (Luprostiol/Dinoprost)	Expected Onset of Action	Notes
Cattle (Estrus Synchronization)	15 mg (2 ml)	Estrus in 2-4 days	A second injection 10-12 days later is common for group synchronization.[6]
Cattle (Induction of Parturition)	15 mg (2 ml)	Calving within 3 days	Administer on or after day 270 of gestation. [6]
Cattle (Induction of Abortion)	15 mg (2 ml)	Abortion within 7 days	Effective from 1 week up to 5 months of gestation.[6]
Horses (Estrus Synchronization)	7.5 mg (1 ml)	Estrus within 5 days	Used to treat persistent corpus luteum or for planned breeding.[6][12]
Pigs (Induction of Parturition)	7.5 mg (1 ml)	Farrowing within 48 hours	Administer on or after day 113 of gestation. [6][7]

Experimental Protocols

Protocol: Estrus Synchronization in Beef Heifers (Two-Injection Protocol)

This protocol is designed to synchronize estrus in a group of cycling beef heifers for timed artificial insemination (TAI).

Objective: To induce luteolysis in cycling heifers, leading to a synchronized estrus and ovulation.

Materials:

- **Prosolvin** (or equivalent PGF2 α product)
- Syringes and needles for intramuscular injection
- Record-keeping system
- Estrus detection aids (e.g., tail paint, heat patches)
- Artificial insemination equipment

Methodology:

- Initial Health Check: Ensure all heifers are in good health, have adequate body condition scores, and are of breeding age and weight.
- First Injection (Day 0): Administer a single intramuscular injection of **Prosolvin** at the recommended dose (e.g., 25 mg dinoprost).[13] This will induce luteolysis in heifers that are in the luteal phase (day 5 to 17 of their cycle). Heifers in the refractory period will not respond.
- Second Injection (Day 11-14): Administer a second intramuscular injection of **Prosolvin** to all heifers in the group 11 to 14 days after the first.[11][16] This second injection ensures that animals that did not respond to the first injection (because they were in the refractory period) will now have a mature corpus luteum and will respond.
- Estrus Detection and Insemination:
 - Option A (Detect and Inseminate): Begin intensive estrus detection 48 hours after the second injection. Inseminate heifers approximately 12 hours after they are first observed in standing heat.[13]
 - Option B (Timed AI): Inseminate all heifers at a fixed time, typically 72 to 80 hours after the second injection, without the need for estrus detection.[6][13] Some protocols may include

a GnRH injection prior to AI to further synchronize ovulation.

- Data Collection: Record injection dates, signs of estrus, insemination times, and subsequent pregnancy rates to evaluate protocol effectiveness.

Visualizations

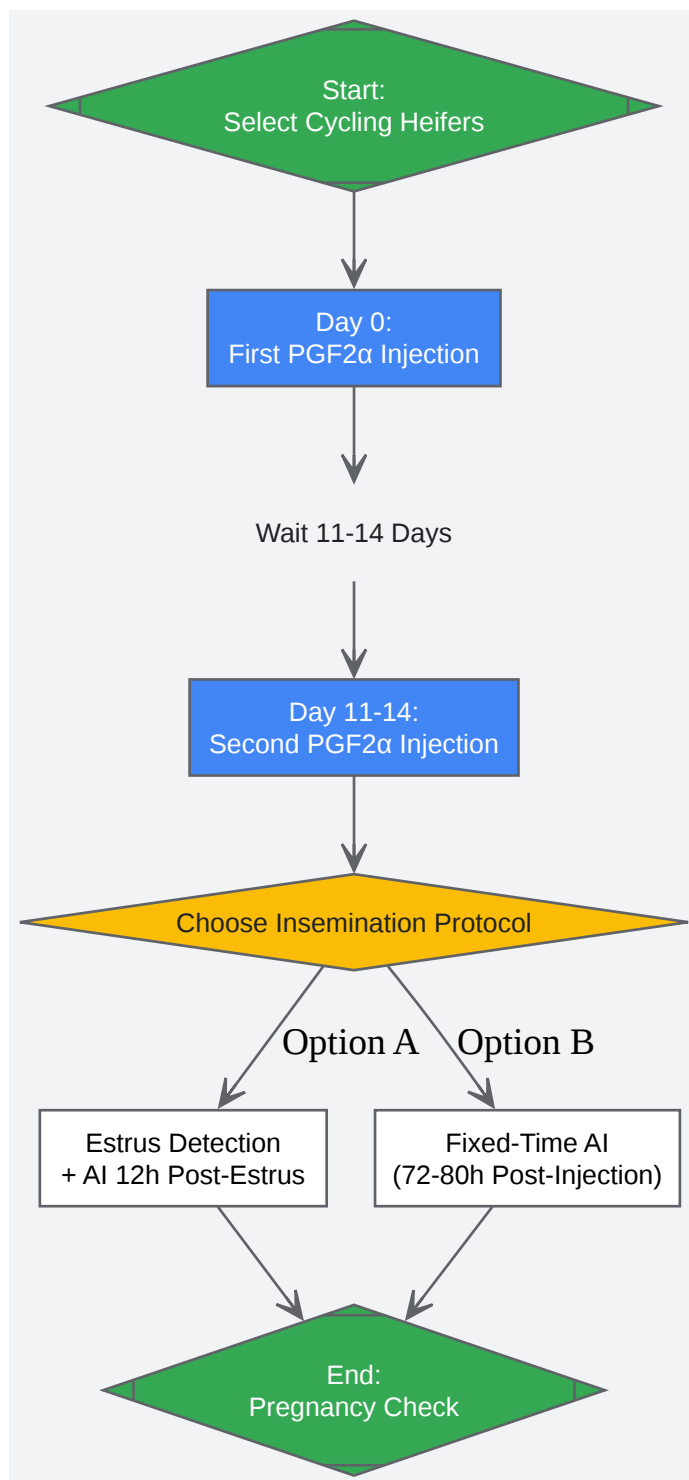
Signaling Pathway



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Caption: PGF2α signaling pathway leading to luteolysis and uterine contraction.

Experimental Workflow



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Caption: Logical workflow for a two-injection PGF2α estrus synchronization protocol.

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